

Essential Safety and Operational Guide for Handling Lumateperone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lumateperone

Cat. No.: B1672687

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Lumateperone**. The following procedural guidance is designed to ensure safe operational handling and disposal.

Chemical and Physical Properties

A summary of key quantitative data for **Lumateperone** tosylate is provided below.

Occupational exposure limits have not been established.[\[1\]](#)[\[2\]](#)

Identifier	Value	Reference
CAS Number	1187020-80-9	[3] [4]
Molecular Formula	$C_{31}H_{36}FN_3O_4S$	[1]
Molecular Weight	565.70 g/mol	[5]
Appearance	Solid (powder/crystals)	[2]
Storage Temperature	Room Temperature, in a dry area	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Lumateperone is classified with several hazards requiring stringent safety protocols.[4] It is suspected of damaging fertility or the unborn child and may cause drowsiness or dizziness.[3] It is also harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4]

Engineering Controls:

- Work in a well-ventilated area.
- Use local exhaust ventilation where dust may be formed.[1]
- Ensure a safety shower and eye wash station are readily accessible.[2]

Personal Protective Equipment: A comprehensive PPE plan is mandatory for handling **Lumateperone**.

PPE Category	Specification	Rationale and Source
Eye Protection	Safety goggles with side-shields.	To prevent eye contact which can cause serious irritation.[2][4]
Hand Protection	Impermeable, chemical-resistant gloves.	To prevent skin contact which can cause irritation.[1][3]
Body Protection	A complete suit protecting against chemicals or a lab coat/apron.	To protect skin from exposure.[1][6]
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator if ventilation is inadequate or for nuisance exposures.	To prevent inhalation of dust, which may cause respiratory irritation.[1]

Procedural Handling and Storage Protocol

Handling:

- Obtain Special Instructions: Before use, obtain and read all safety precautions.[3]

- Ventilation: Ensure you are working in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid Contact: Avoid breathing dust, fumes, or vapors.[2] Prevent contact with skin and eyes by wearing the appropriate PPE.
- Hygiene: Do not eat, drink, or smoke when using this product.[2][4] Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][3]

Storage:

- Store in a tightly sealed container in a cool, well-ventilated, and dry area.[1][5]
- Keep away from incompatible materials such as strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[3]

Spill and Disposal Management

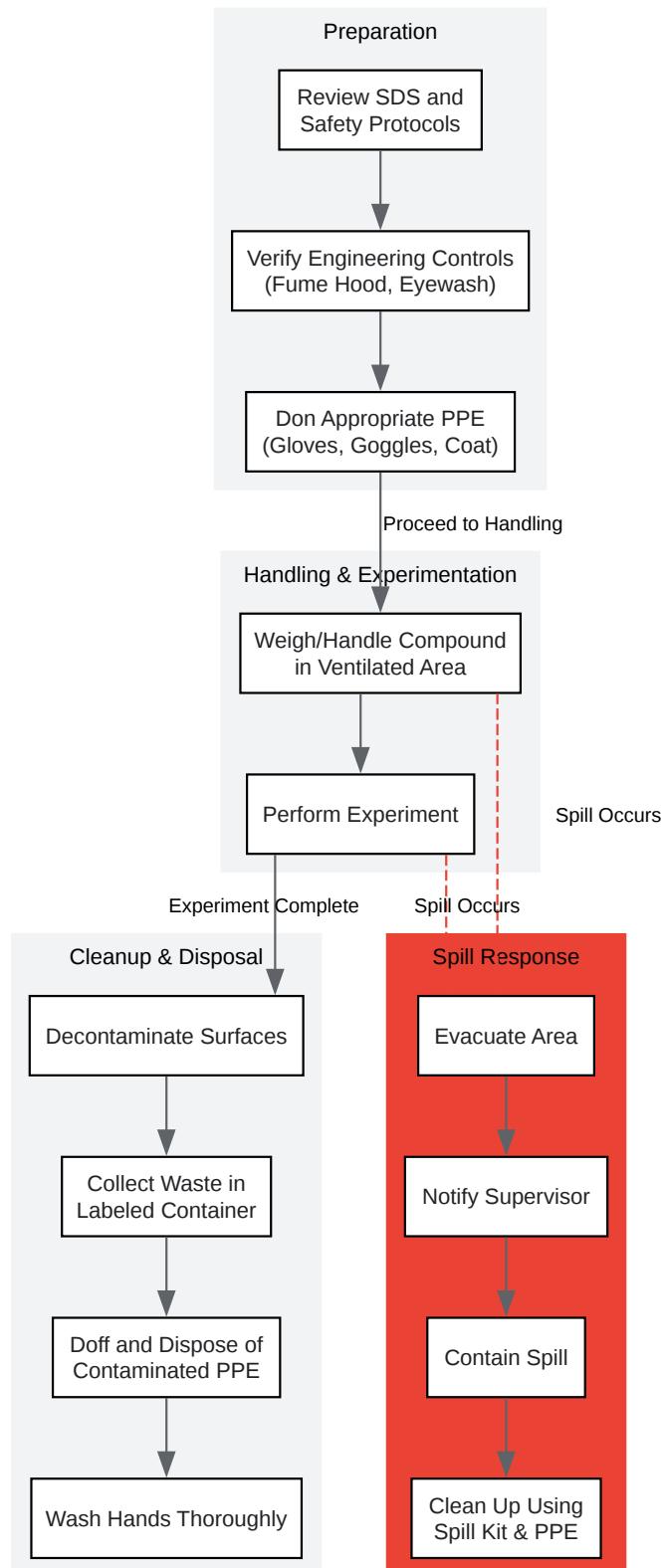
Accidental Release Measures:

- Evacuate: Evacuate personnel to a safe area.[1]
- Ventilate: Ensure adequate ventilation.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1][4]
- Clean-up: Use personal protective equipment.[5] For solid spills, sweep up and shovel the material without creating dust.[1] For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[2][4] Place in a suitable, closed container for disposal.[1]

Disposal:

- Dispose of contaminated material as hazardous waste.[3]
- Follow all local, regional, national, and international regulations for disposal. Do not allow the substance to enter sewers or surface/ground water.[3]

Workflow for Safe Handling of Lumateperone



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Caption: Logical workflow for the safe handling of **Lumateperone**.

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